

Application Notes and Protocols for Mounting the AM-4668 Assembly

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: AM-4668

Cat. No.: B15570540

[Get Quote](#)

These application notes provide detailed protocols and best practices for the proper mounting and assembly of the **AM-4668**, a 2-stage "Climber in a Box" assembly. The intended audience includes robotics engineers, student teams, and professionals involved in competitive robotics design and development. Adherence to these guidelines is critical for ensuring the mechanical integrity, performance, and safety of the assembly.

Product Overview and Specifications

The **AM-4668** is a configurable, lightweight, and robust climbing solution designed for robotics applications, particularly within the context of the FIRST Robotics Competition (FRC).^[1] It operates on a "spring out, winch back" mechanism, utilizing constant force springs for extension and a winch system with Dyneema rope for retraction.^[1] The assembly is designed to be a telescoping tube mechanism, providing a significant range of motion for lifting a robot.^[1]

Quantitative Data Summary

A summary of the key mechanical and operational specifications for the **AM-4668** assembly is provided in Table 1.

Specification	Value	Notes
Product Name	2 Stage Climber in a Box	-
Model Number	am-4668	-
Assembled Weight	6 pounds (without motor/gearbox)	[1]
Mechanism Type	Spring out, winch back	[1]
Maximum Travel (per stage)	24.5 inches	[1]
Included Rope Material	3 mm Dyneema	[1]
Constant Force Spring Rating	3.5 lbs	[1]
Tubing Material	6061 Aluminum	[1]
Outer Tube Dimensions	2.0" x 2.0" x 0.062" wall	[1]
Middle Tube Dimensions	1.5" x 1.5" x 0.062" wall	[1]
Inner Tube Dimensions	1.0" x 1.0" x 0.062" wall	[1]

Pre-Assembly Best Practices and Protocols

Prior to beginning the assembly process, it is crucial to perform a series of checks and preparatory steps to ensure a smooth and successful build.

Protocol: Component Verification

- Inventory all parts: Cross-reference the received components with the official parts list provided in the assembly manual.[\[2\]](#)
- Inspect for damage: Visually inspect all aluminum tubing for any dents or bends that may impede the telescoping action. Check all plates and plastic components for any signs of manufacturing defects.
- Segregate hardware: Organize all screws, nuts, spacers, and bearings by type and size to streamline the assembly process.

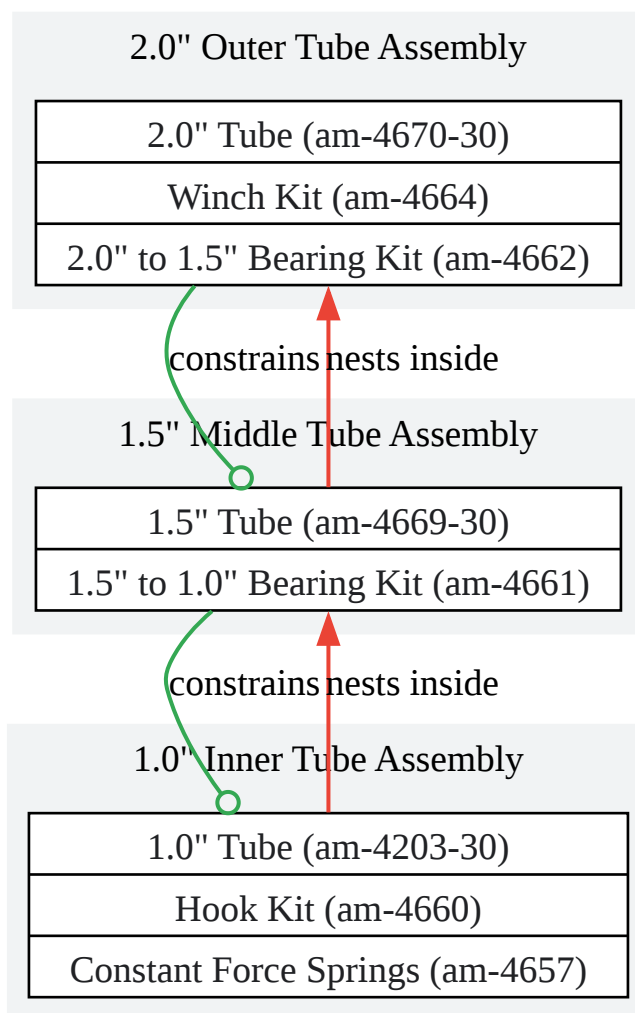
Protocol: Workspace and Tool Preparation

- Establish a clean, well-lit workspace: A large, flat surface is recommended to lay out all components.
- Ensure proper tools are available: This includes, but is not limited to, a set of hex keys, wrenches, a drill with a #7 (.201") drill bit, a step drill bit (for a ~1.125" hole), and clamps.[\[2\]](#)[\[3\]](#)
- Review documentation: Thoroughly read the entire assembly manual before beginning to understand the sequence of operations.[\[2\]](#)[\[3\]](#)[\[4\]](#)

Assembly Workflow and Key Protocols

The assembly of the **AM-4668** is a multi-stage process involving the preparation of sub-assemblies followed by the final integration of the telescoping tubes. The following workflow and protocols highlight the critical steps.

Assembly Workflow Diagram



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. andymark.com [andymark.com]
- 2. cdn.andymark.com [cdn.andymark.com]
- 3. device.report [device.report]

- 4. ANDYMARK CLIMBER IN A BOX ASSEMBLY MANUAL Pdf Download | ManualsLib [manualslib.com]
- To cite this document: BenchChem. [Application Notes and Protocols for Mounting the AM-4668 Assembly]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15570540#best-practices-for-mounting-the-am-4668-assembly]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com